

Application of 13-Methyldocosanoyl-CoA in Fatty Acid Oxidation Studies

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Compound of Interest

Compound Name: 13-Methyldocosanoyl-CoA

Cat. No.: B15546777

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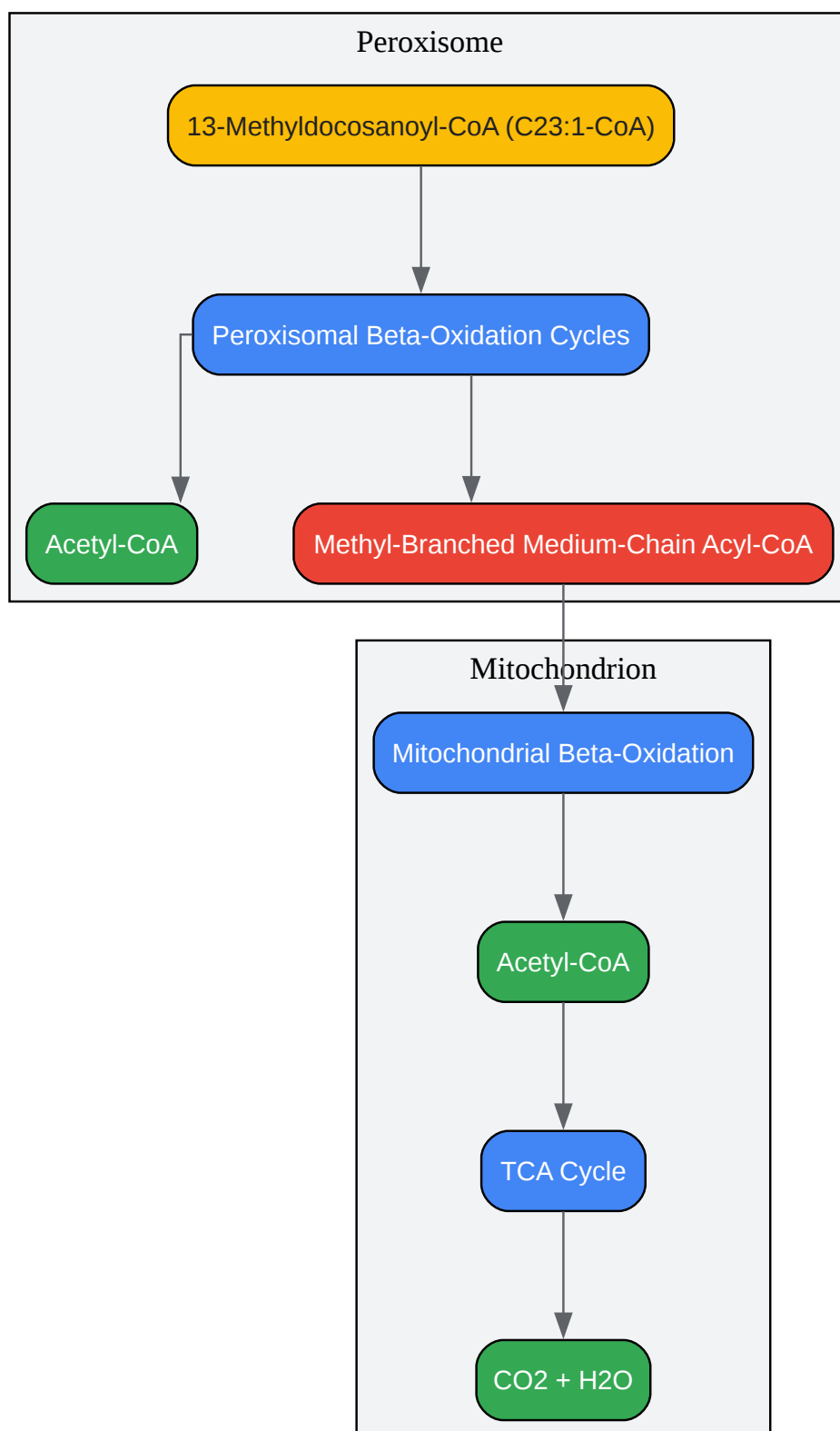
Introduction

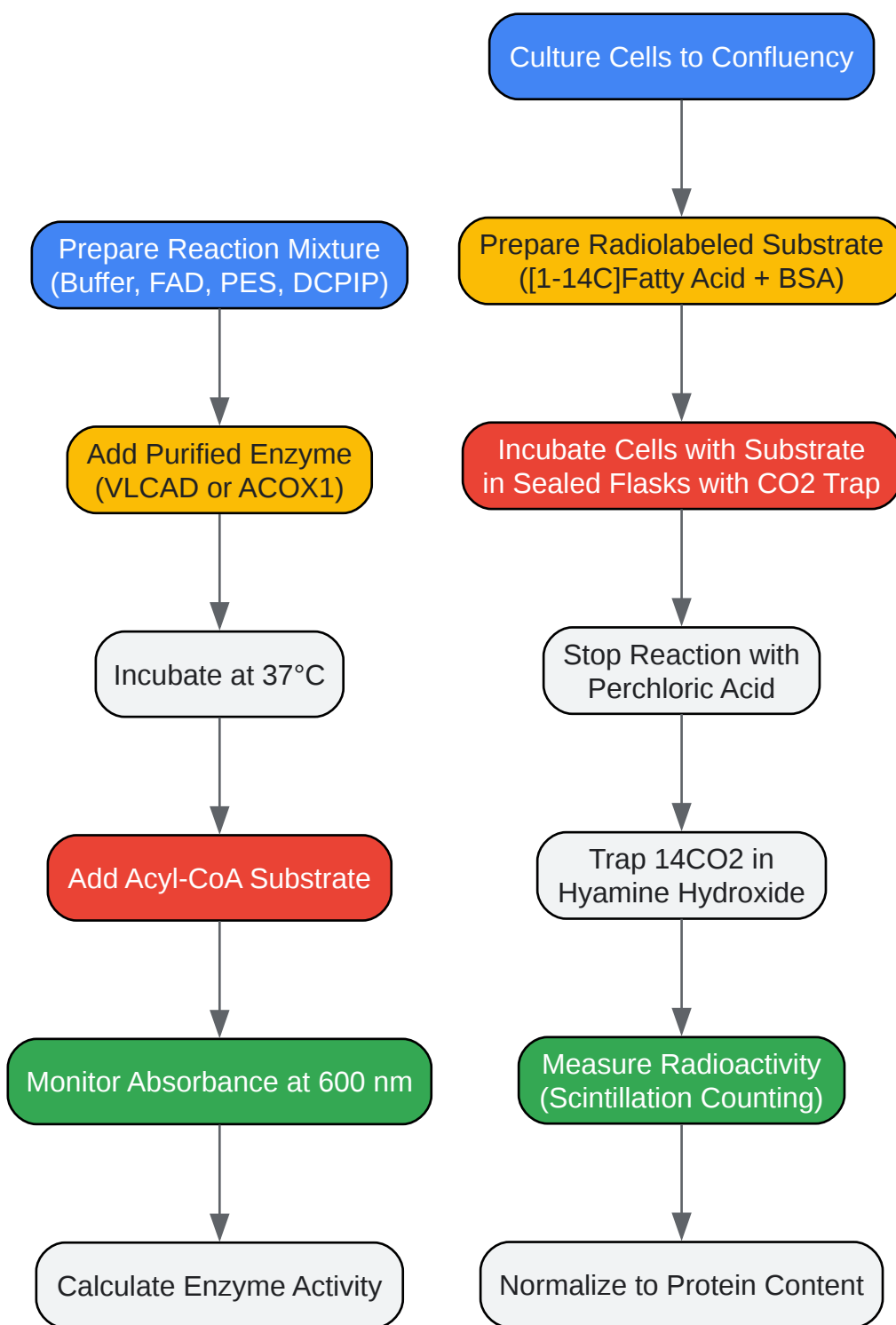
Branched-chain fatty acids (BCFAs) are integral components of various biological systems, found in sources ranging from bacteria to mammals.^[1] Their metabolism is of significant interest as it deviates from the classical beta-oxidation pathway of straight-chain fatty acids. The presence of methyl branches can influence the rate and subcellular location of their oxidation, often requiring specialized enzymatic machinery.^{[2][3]} **13-Methyldocosanoyl-CoA** is a C23 very long-chain fatty acid (VLCFA) with a methyl group at the thirteenth carbon. Its unique structure presents an interesting case for studying the interplay between chain length and methyl branching on fatty acid catabolism. This document provides detailed application notes and protocols for utilizing **13-Methyldocosanoyl-CoA** as a substrate in fatty acid oxidation studies.

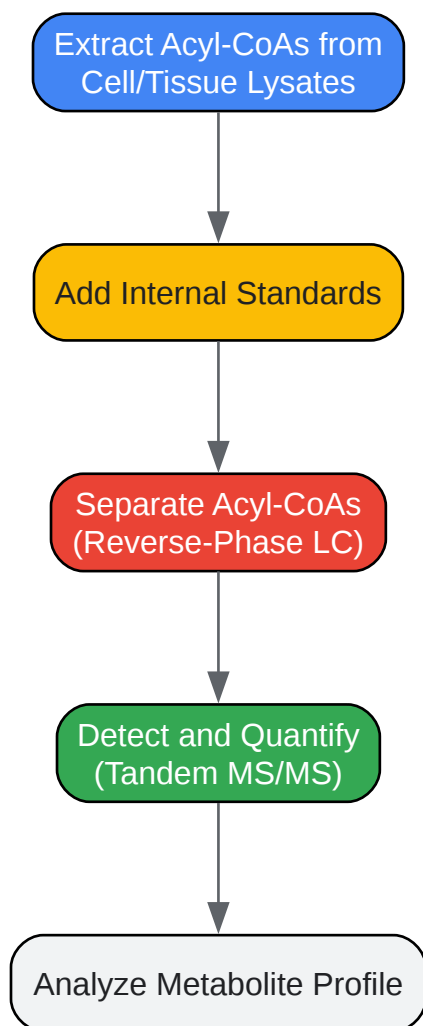
Proposed Metabolic Pathway

The metabolism of **13-Methyldocosanoyl-CoA** is hypothesized to initiate in the peroxisome due to its very long-chain nature.^{[4][5]} Unlike fatty acids with methyl branches near the carboxyl end (e.g., at C2 or C3), the methyl group at C13 does not sterically hinder the initial enzymatic steps of beta-oxidation. Therefore, it is proposed that **13-Methyldocosanoyl-CoA** undergoes several cycles of peroxisomal beta-oxidation. This process shortens the carbon chain, yielding acetyl-CoA and a shorter-chain acyl-CoA. Once the chain length is sufficiently reduced, the resulting medium- or long-chain acyl-CoA can be transported to the mitochondria

for complete oxidation to CO₂ and water via the mitochondrial beta-oxidation pathway and the citric acid cycle.[5]







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